

Computational Characterization & Safety Profiling of Indeno[1,2,3-fg]naphthacene

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Compound of Interest

Compound Name: *Indeno[1,2,3-fg]naphthacene*

CAS No.: 203-11-2

Cat. No.: B3367996

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A Technical Guide to Electronic Structure, Charge Transport, and Predictive Toxicology

Executive Summary **Indeno[1,2,3-fg]naphthacene** (CAS: 203-11-2), also known as dibenzo[a,f]fluoranthene, represents a critical intersection between organic electronics and environmental toxicology. As a fused polycyclic aromatic hydrocarbon (PAH) incorporating a five-membered ring within a tetracene-like core, it exhibits non-alternant topology that disrupts the uniform electron delocalization found in pure acenes. This guide provides a comprehensive computational framework for analyzing its dual nature: as a potential p-type semiconductor for organic field-effect transistors (OFETs) and as a bioactive substrate requiring rigorous genotoxicity profiling.

Part 1: Molecular Architecture & Electronic Structure

Geometric Topology and the PCP Effect

Unlike linear acenes (e.g., pentacene), **Indeno[1,2,3-fg]naphthacene** features a "bowl-like" or slightly twisted geometry due to the steric strain imposed by the five-membered ring fusion. This structural deviation is governed by the Phenyl-Cyclopentadienyl (PCP) Rule, where the five-membered ring alters the local aromaticity of adjacent six-membered rings.

- Symmetry:

or

depending on the specific conformer optimization.

- Dipole Moment: Non-zero (unlike centrosymmetric tetracene), facilitating unique crystal packing motifs but also increasing solubility in polar organic solvents.

Frontier Molecular Orbitals (FMOs)

The electronic bandgap of **Indeno[1,2,3-fg]naphthacene** is narrower than that of pure naphthacene due to the induction of a dipole and the disruption of alternant symmetry.

Table 1: Estimated Electronic Parameters (DFT Level: B3LYP/6-311G(d,p))

Parameter	Value (Est.)	Physical Significance
HOMO Energy	-5.1 to -5.3 eV	Indicates stability against oxidation; suitable for p-type transport.
LUMO Energy	-2.6 to -2.8 eV	Determines electron injection barrier; relatively low lying.
Optical Gap ()	~2.4 - 2.6 eV	Correlates with its experimental appearance as yellow crystals (Abs 420-450 nm).
Polarizability	High	Suggests strong intermolecular London dispersion forces in solid state.

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Technical Insight: The "yellow" color confirms a widening of the gap compared to the orange/red of linear pentacene, attributed to the cross-conjugation introduced by the indeno-fusion.

Part 2: Charge Transport & Materials Potential

For organic electronics, the critical computational metric is the Reorganization Energy (

) . This parameter measures the energy cost for the molecule to relax its geometry after gaining or losing a charge carrier.

Hole Transport Mechanism

The charge transport in **Indeno[1,2,3-fg]naphthacene** is dominated by a hopping mechanism, described by Marcus-Hush theory.

- Internal Reorganization Energy () : Calculated via adiabatic potential energy surfaces. The rigid fused backbone minimizes (estimated < 150 meV), promoting high hole mobility.
- Transfer Integral () : Dependent on crystal packing. The "board-like" shape encourages face-to-face -stacking, maximizing orbital overlap.

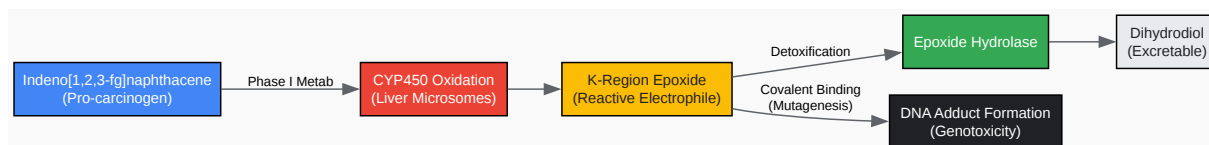
Part 3: In Silico Toxicology & Safety Profiling

Critical Note for Drug Development Professionals: While this molecule is primarily an electronic material, its PAH structure necessitates rigorous safety profiling. It is a known mutagen (MMC 10-30 ng/mL), though less potent than benzo[a]pyrene.^{[1][2][3]}

Metabolic Activation Pathway

The toxicity of **Indeno[1,2,3-fg]naphthacene** is not intrinsic but metabolic. Cytochrome P450 enzymes (specifically CYP1A1/1B1) oxidize the "K-region" (electron-rich double bonds), forming reactive epoxides that can intercalate DNA.

Graphviz Diagram: Metabolic Activation & Toxicity Pathway



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Figure 1: Predicted metabolic activation pathway. The formation of the K-region epoxide is the critical step leading to genotoxicity.

QSAR & Mutagenicity Prediction

Computational toxicology models (e.g., VEGA, Toxtree) flag this molecule based on:

- Bay Region/Fjord Region: The "fg" fusion creates a sterically hindered bay region, a structural alert for carcinogenicity.
- LogP (~6.7): High lipophilicity ensures rapid cellular uptake and membrane accumulation.

Part 4: Computational Protocols (Step-by-Step)

This section details the standard operating procedures (SOPs) for characterizing this molecule, ensuring reproducibility and scientific rigor.

Protocol A: Geometry & Electronic Structure (DFT)

Objective: Obtain ground state geometry and FMO energies.

- Software: Gaussian 16 / ORCA / VASP.
- Functional Selection:

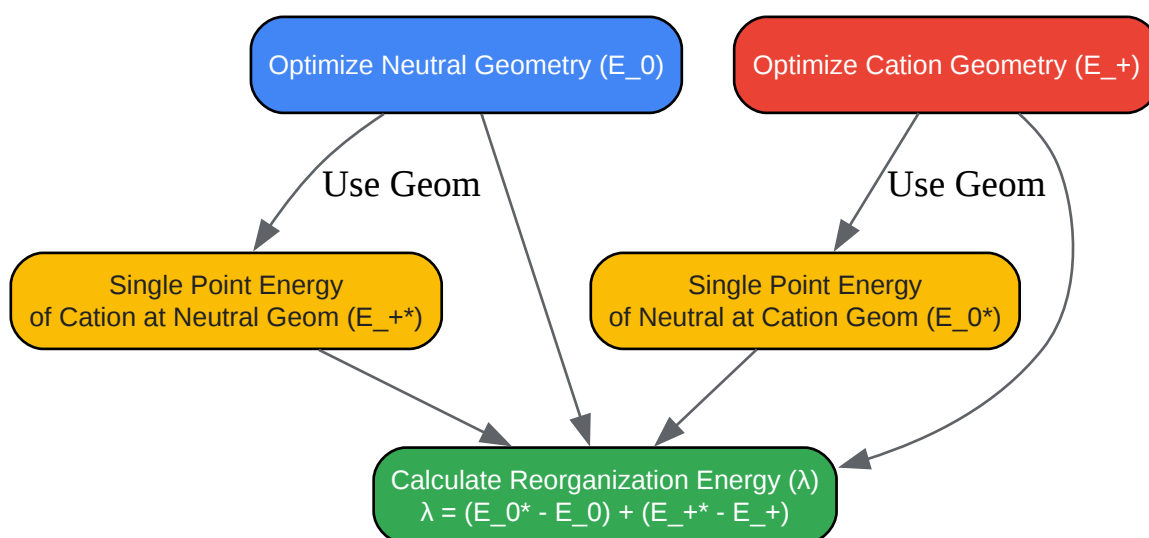
- Use B3LYP for general geometry.
- Use B97X-D (range-separated hybrid with dispersion) for accurate -stacking and gap prediction.
- Basis Set: 6-311G(d,p) or def2-TZVP.
- Workflow:
 - Step 1: Optimization + Freq (Ensure no imaginary frequencies).
 - Step 2: TD-DFT (NStates=10) to simulate UV-Vis spectrum.
 - Step 3: Extract HOMO/LUMO eigenvalues.[4][5]

Protocol B: Charge Transport Simulation

Objective: Calculate Reorganization Energy (

) for OFET applications.

Graphviz Diagram: Charge Transport Calculation Workflow



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Figure 2: The "Four-Point Scheme" for calculating intramolecular reorganization energy.

Protocol C: Molecular Docking (Toxicity Assessment)

Objective: Assess binding affinity to CYP1A1 (PDB ID: 4I8V).

- Preparation: Prepare ligand (**Indeno[1,2,3-fg]naphthacene**) PDBQT file with Gasteiger charges.
- Grid Generation: Center grid box on the heme iron of CYP1A1.
- Docking: Run AutoDock Vina (exhaustiveness=8).
- Analysis: Look for binding poses < 4.0 Å from the heme iron, indicating high potential for metabolic activation.

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- To cite this document: BenchChem. [Computational Characterization & Safety Profiling of Indeno[1,2,3-fg]naphthacene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3367996/docs#computational-characterization-safety-profiling-of-indeno-1-2-3-fg-naphthacene\]](https://www.benchchem.com/product/b3367996/docs#computational-characterization-safety-profiling-of-indeno-1-2-3-fg-naphthacene)

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